

Spectroscopic Profile of 6-Bromo-2-hexanol: A Technical Guide

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Compound of Interest

Compound Name: 6-Bromo-2-hexanol

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This technical guide provides a detailed overview of the predicted spectroscopic data for **6-Bromo-2-hexanol**, a halogenated alcohol of interest to researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development. Due to the limited availability of experimental spectra for **6-Bromo-2-hexanol** in public databases, this document presents predicted spectroscopic characteristics based on established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS). Data from analogous compounds, such as 2-hexanol and other bromoalkanes, are used for comparative analysis.

Predicted ^1H NMR Spectroscopic Data

The ^1H NMR spectrum of **6-Bromo-2-hexanol** is expected to exhibit distinct signals corresponding to the different proton environments in the molecule. The chemical shifts are influenced by the electronegativity of the bromine and oxygen atoms.

Table 1: Predicted ^1H NMR Chemical Shifts and Splitting Patterns for **6-Bromo-2-hexanol**

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration
H1 (CH ₃ -C)	~1.2	Doublet	3H
H2 (CH(OH))	~3.8	Multiplet	1H
H3, H4, H5 (-CH ₂ -)	1.4 - 2.0	Multiplets	6H
H6 (-CH ₂ Br)	~3.4	Triplet	2H
OH	Variable	Singlet (broad)	1H

Predicted ¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule. The chemical shifts are influenced by the neighboring atoms, with carbons attached to the electronegative bromine and oxygen atoms appearing further downfield.

Table 2: Predicted ¹³C NMR Chemical Shifts for **6-Bromo-2-hexanol**

Carbon Atom	Predicted Chemical Shift (δ , ppm)
C1 (CH ₃)	~23
C2 (CHOH)	~68
C3	~39
C4	~25
C5	~32
C6 (CH ₂ Br)	~33

Predicted Infrared (IR) Spectroscopic Data

The IR spectrum is used to identify the functional groups present in a molecule. For **6-Bromo-2-hexanol**, the key characteristic absorptions would be from the hydroxyl (O-H) and the carbon-bromine (C-Br) bonds.

Table 3: Predicted Characteristic IR Absorption Bands for **6-Bromo-2-hexanol**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Bond Vibration
O-H (Alcohol)	3200-3600 (broad)	Stretching
C-H (Alkane)	2850-3000	Stretching
C-O (Alcohol)	1050-1150	Stretching
C-Br	500-600	Stretching

Predicted Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. Due to the presence of bromine, the mass spectrum of **6-Bromo-2-hexanol** will show a characteristic M+2 peak of nearly equal intensity to the molecular ion peak, owing to the two major isotopes of bromine (⁷⁹Br and ⁸¹Br).

Table 4: Predicted Key Mass-to-Charge Ratios (m/z) for **6-Bromo-2-hexanol**

m/z	Interpretation
180/182	Molecular ion peak ([M] ⁺)
162/164	Loss of H ₂ O ([M-18] ⁺)
101	Loss of Br ([M-79/81] ⁺)
45	[C ₂ H ₅ O] ⁺ fragment

Experimental Protocols

The acquisition of spectroscopic data for haloalkanes generally follows standard procedures.

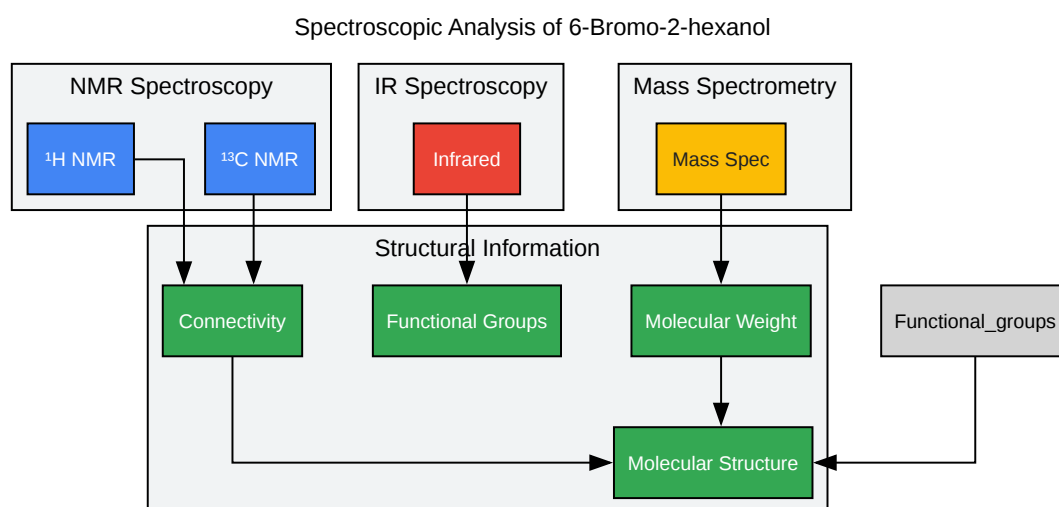
NMR Spectroscopy: A sample of the compound is dissolved in a deuterated solvent (e.g., CDCl₃) and placed in an NMR tube. ¹H and ¹³C NMR spectra are recorded on a spectrometer, typically operating at a frequency of 300 MHz or higher for ¹H NMR.

IR Spectroscopy: A thin film of the neat liquid is placed between two salt plates (e.g., NaCl or KBr), or the sample is analyzed using an Attenuated Total Reflectance (ATR) accessory. The spectrum is recorded using an FTIR spectrometer.

Mass Spectrometry: The sample is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification. Electron ionization (EI) is a common method for generating ions, which are then separated based on their mass-to-charge ratio.

Visualizations

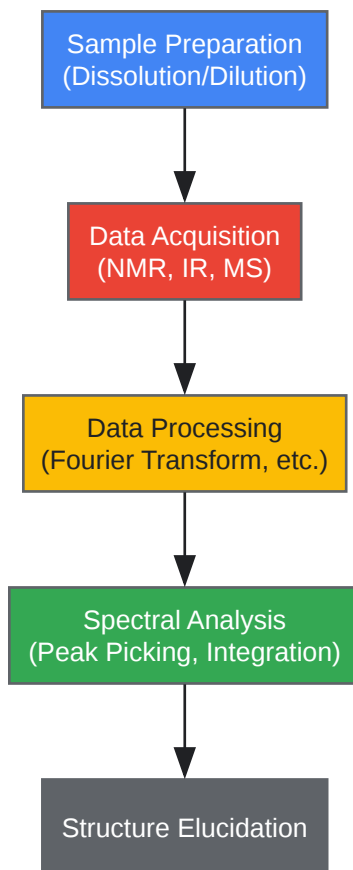
The following diagrams illustrate the relationships between the spectroscopic methods and the information they provide, as well as a general workflow for spectroscopic analysis.



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Caption: Relationship between spectroscopic methods and structural information.

General Spectroscopic Experimental Workflow



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Caption: A generalized workflow for spectroscopic analysis.

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